

Technical Guide: 4-Ethyl-4-methylheptane Safety & Handling

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Compound of Interest

Compound Name: 4-Ethyl-4-methylheptane

CAS No.: 17302-04-4

Cat. No.: B12643210

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Executive Summary

4-Ethyl-4-methylheptane (CAS: 17302-04-4) is a branched decane isomer (

) utilized primarily as a hydrophobic reference standard in gas chromatography (GC) and as a specialized non-polar solvent in organic synthesis. While it shares the general hazard profile of

alkanes, its specific branching structure alters its volatility and flash point compared to n-decane, requiring precise handling protocols.

This guide synthesizes physicochemical data with rigorous safety engineering controls, specifically addressing electrostatic discharge (ESD) risks during transfer and aspiration hazards during biological exposure.

Part 1: Physicochemical Identity & Profile

Objective: Establish the molecule's "identity" to predict behavior in experimental settings.

Unlike n-decane, the quaternary carbon at the C4 position in **4-Ethyl-4-methylheptane** disrupts molecular packing, resulting in a lower boiling point and density. This structural nuance is critical for solvent selection in temperature-sensitive extractions.

Table 1: Physicochemical Properties

Property	Value	Context for Handling
CAS Number	17302-04-4	Unique Identifier for inventory/SDS.
Molecular Formula		Saturated, non-polar, hydrophobic.
Molecular Weight	142.28 g/mol	--
Boiling Point	~161–163 °C	Moderate volatility; suitable for reflux.
Flash Point	~44 °C (Closed Cup)	FLAMMABLE LIQUID. Vapor can ignite at ambient lab temps if heated slightly.
Density	0.73–0.75 g/mL	Lighter than water; forms upper layer in aqueous extractions.
Solubility	Immiscible in water	Lipophilic; crosses biological membranes easily.
Vapor Pressure	~2.8 mmHg (@ 25°C)	Evaporates slowly but can accumulate in headspaces.

“

*Analytic Insight: In Gas Chromatography, **4-Ethyl-4-methylheptane** is often used to calculate Kovats Retention Indices (RI). Its branching provides a distinct retention time between n-nonane and n-decane, essential for calibrating non-polar columns [1].*

Part 2: Risk Assessment & Toxicology

Objective: Explain the "Why" behind safety protocols using mechanistic toxicology.

The Primary Hazard: Aspiration Toxicity

The most critical health risk is chemical pneumonitis. Due to its low surface tension and low viscosity, if **4-Ethyl-4-methylheptane** is ingested and subsequently vomited (or refluxed), it can enter the trachea.

- Mechanism: The solvent dissolves the pulmonary surfactant (the lipid layer coating the alveoli).
- Result: Alveolar collapse (atelectasis) and rapid onset of hemorrhagic edema.
- Protocol Implication: NEVER induce vomiting in cases of ingestion.

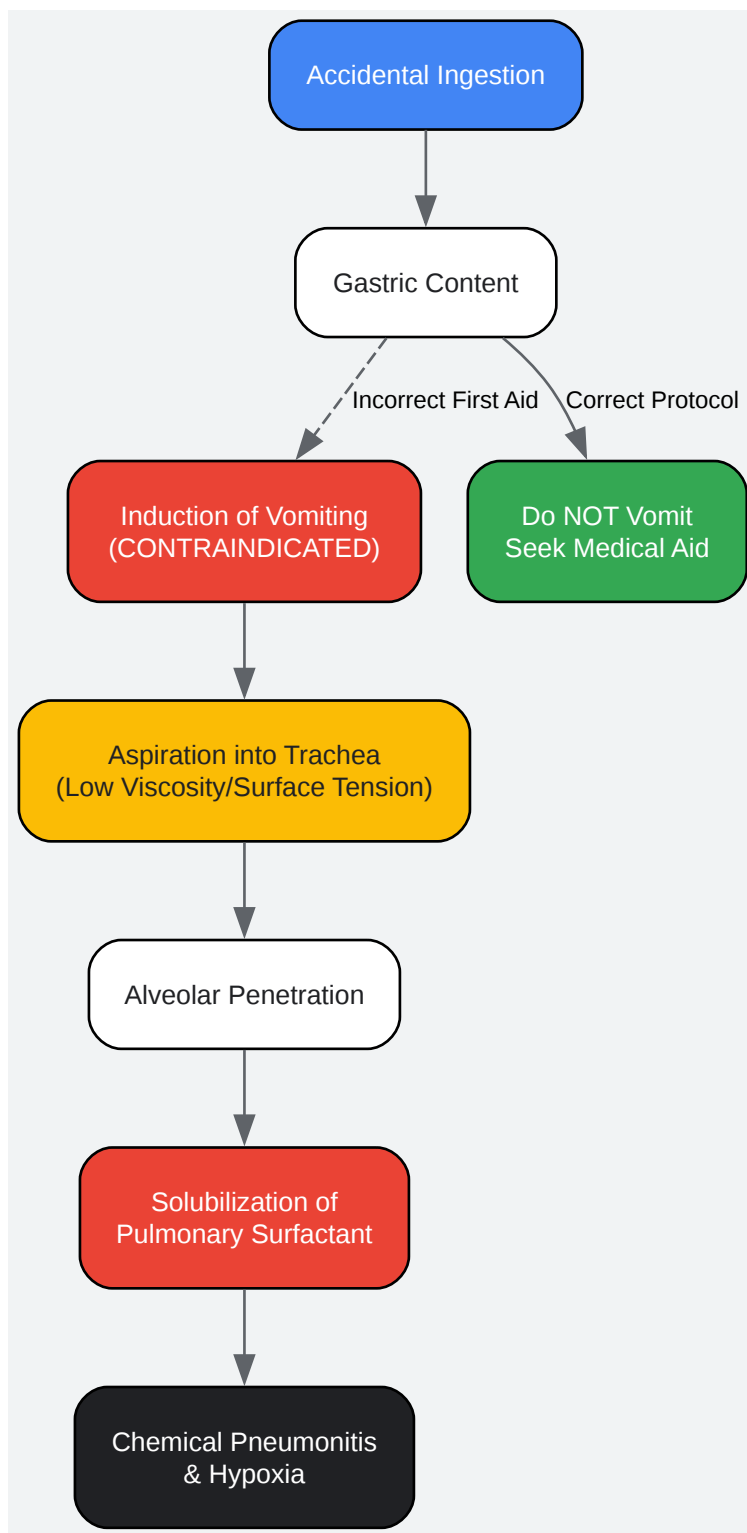
Dermatological Risks

As a C10 alkane, it acts as a potent degreasing agent.

- Acute: Transient irritation.
- Chronic: Extraction of stratum corneum lipids leading to irritant contact dermatitis.

Visualizing the Aspiration Pathway

The following diagram illustrates the physiological cascade of an aspiration event, highlighting why standard first aid (vomiting) is contraindicated.



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Figure 1: Pathophysiological cascade of alkane aspiration. Note the critical divergence at the vomiting stage.

Part 3: Engineering Controls & Handling Protocols

Objective: Define the "How" of containment with self-validating systems.

Electrostatic Discharge (ESD) Control

4-Ethyl-4-methylheptane is a static accumulator. Its conductivity is likely

(typical for pure branched alkanes). Pumping or pouring generates a static charge that cannot dissipate through the liquid, creating a spark potential capable of igniting vapors (Flash Point: 44°C).

The "Bond-Ground-Inert" Protocol:

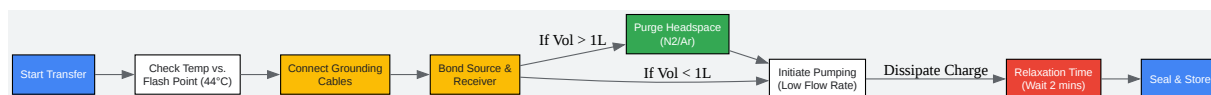
- Bonding: Connect the supply container and the receiving vessel with a conductive wire to equalize potential.
- Grounding: Connect the entire system to an earth ground.
- Inerting: If transferring volumes
or if the temperature is
, purge the headspace with Nitrogen (
) to remove oxygen.

Personal Protective Equipment (PPE) Matrix

Body Part	Hazard	Recommended PPE	Rationale
Hands	Defatting/Permeation	Nitrile (0.11mm)	Good splash protection. For immersion >15 mins, use Viton or PVA. Latex is permeable to alkanes.
Eyes	Splash/Vapor	Chemical Goggles	Safety glasses are insufficient for liquid transfer; vapors can irritate.
Respiratory	Organic Vapors	Respirator (Type A)	Required only if working outside a fume hood (e.g., spill cleanup).

Visualizing the Safe Transfer Workflow

This workflow ensures that ignition sources (static) are eliminated before the flammable atmosphere is generated.



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Figure 2: Logic flow for transferring static-sensitive flammable solvents. The "Relaxation Time" allows static charge to dissipate before opening the vessel.

Part 4: Emergency Response & Disposal

Fire Fighting Measures

- Class: Flammable Liquid (Category 3).
- Extinguishing Media: Dry Chemical,
, or Foam.
- Prohibited Media: Water Jet. Water is denser than the fuel; spraying water will float the burning alkane, spreading the fire [2].

Spill Cleanup

- Evacuate & Ventilate: Remove ignition sources immediately.
- Contain: Use non-combustible absorbents (vermiculite, sand).
- Clean: Do not use standard vacuums (spark risk). Use explosion-proof equipment or manual collection.

Disposal[2]

- Method: Incineration in a licensed chemical waste facility.
- Code: Classify as "Ignitable Waste" (D001 in US RCRA regulations).

References

- National Institute of Standards and Technology (NIST). **4-Ethyl-4-methylheptane**: Gas Chromatography Retention Indices. NIST Mass Spectrometry Data Center. [1] Available at: [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Flammable Liquids. 29 CFR 1910.106. Available at: [\[Link\]](#)
- PubChem. Compound Summary: **4-Ethyl-4-methylheptane** (CID 519390). [1][2] National Center for Biotechnology Information. Available at: [\[Link\]](#)

- European Chemicals Agency (ECHA). Guidance on the Application of the CLP Criteria: Aspiration Hazard. Available at: [\[Link\]](#)

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Sources

- 1. 4-Ethyl-4-methylheptane | C₁₀H₂₂ | CID 519390 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-ethyl-4-methylheptane - Wikidata [[wikidata.org](https://www.wikidata.org)]
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